

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Picolineborane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Picolineborane

CAS No.: 3999-38-0

Cat. No.: B1247430

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For Immediate Reference: Key Safety and Handling Information for **2-Picolineborane**

This guide provides essential, direct guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Picolineborane**. Adherence to these protocols is critical for ensuring laboratory safety and procedural integrity.

Hazard Identification and Personal Protective Equipment (PPE)

2-Picolineborane is a flammable solid that is toxic if swallowed, in contact with skin, and fatal if inhaled.^[1] It also reacts with water to release flammable gases.^{[2][3]} Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: GHS Hazard Classification for **2-Picolineborane**

Hazard Class	Category	Hazard Statement
Flammable solids	Category 1	H228: Flammable solid[1]
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed[1]
Acute toxicity, Dermal	Category 3	H311: Toxic in contact with skin[1]
Acute toxicity, Inhalation	Category 1	H330: Fatal if inhaled[1]
Substances and mixtures which in contact with water, emit flammable gases	Category 2	H261: In contact with water releases flammable gas[2][3]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[2][3]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation[3]

Table 2: Required Personal Protective Equipment (PPE) for Handling **2-Picolineborane**

Body Part	PPE Specification	Justification
Eyes/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] A face shield is also recommended.[4]	Protects against splashes, dust, and vapors that can cause serious eye irritation.[3] [4]
Skin	Fire/flammable resistant and impervious clothing.[1] Handle with gloves that have been inspected prior to use.[5]	Prevents skin contact, which can be toxic.[1]
Respiratory	Use only outdoors or in a well-ventilated area.[1] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a suitable filter (e.g., type P2).[6] In case of inadequate ventilation, wear respiratory protection.[1]	Protects against inhalation of dust or vapors, which can be fatal.[1]

Operational Plan: Step-by-Step Handling and Storage Procedures

Handling:

- **Work Area Preparation:** Conduct all work in a well-ventilated area, such as a chemical fume hood.[1][7] Ensure the work area is free of ignition sources such as open flames, sparks, and hot surfaces.[1][7] Use explosion-proof electrical and ventilating equipment.[1]
- **Personal Preparation:** Don all required PPE as specified in Table 2 before handling the chemical. Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the handling area.[1][5]
- **Chemical Handling:** Handle under an inert gas atmosphere and protect from moisture.[5][6] Use non-sparking tools.[7] Avoid creating dust.[5] Ground and bond the container and

receiving equipment to prevent static discharge.[\[1\]](#)[\[7\]](#)

- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
[\[4\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[5\]](#)

Storage:

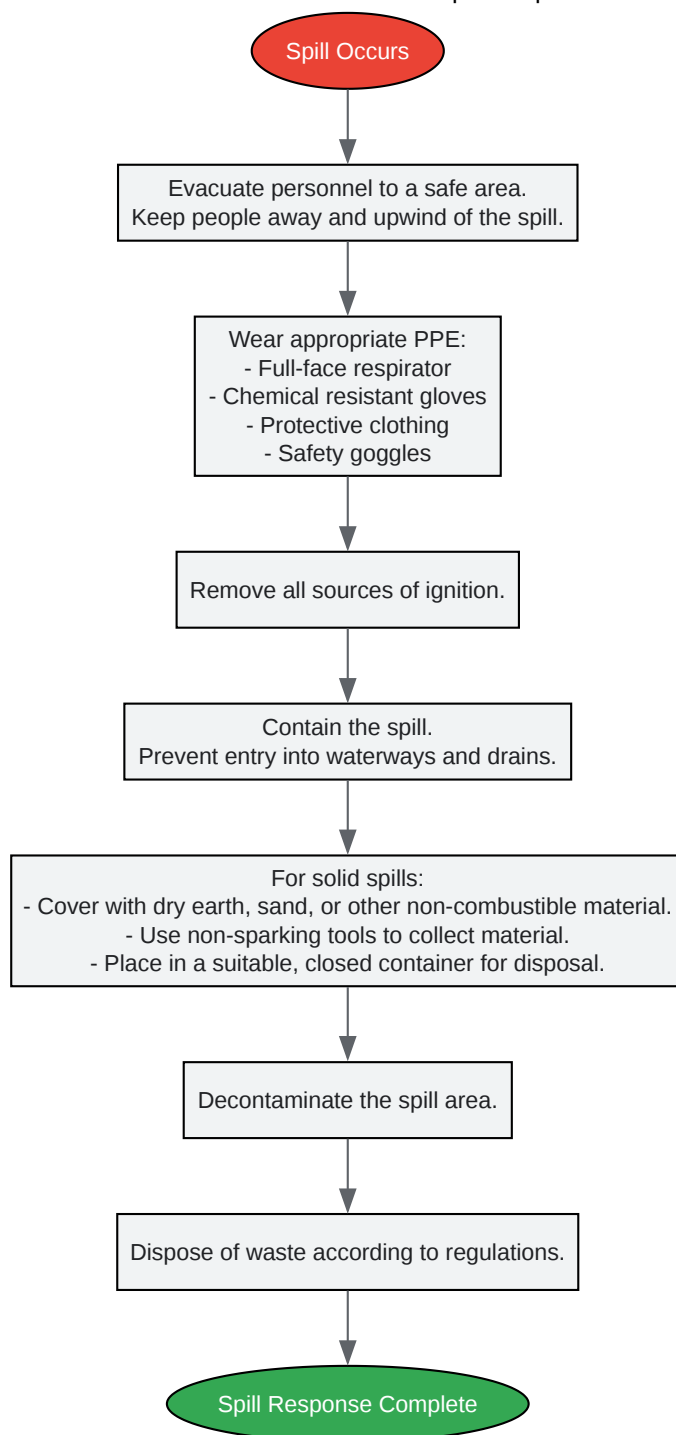
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Conditions: Store in a cool place, with a recommended storage temperature of 2-8°C.[\[5\]](#)[\[7\]](#)[\[8\]](#)
The storage area should be locked up.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents and water.[\[4\]](#)[\[6\]](#) Never allow the product to come into contact with water during storage.[\[5\]](#)[\[6\]](#)

Emergency and Disposal Plan

Spill Response:

In the event of a spill, follow the workflow below.

Workflow for 2-Picolineborane Spill Response



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Caption: Workflow for handling a **2-Picolineborane** spill.

First-Aid Measures:

Table 3: First-Aid Procedures for **2-Picolineborane** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5] Specific treatment is urgent.[1]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water.[5] Seek immediate medical attention.[1] For flammable solids, first brush off as much of the solid as possible before flushing with water.[9]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.[5]
Ingestion	Rinse mouth with water.[1][5] Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[5] Get emergency medical help immediately.[1]

Disposal:

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][7] Do not mix with other waste.[6] Handle uncleaned containers as you would the product itself.[5][6] It is recommended to use a licensed disposal company.[5]

Physical and Chemical Properties

Table 4: Physical and Chemical Properties of **2-Picolineborane**

Property	Value
Molecular Formula	C6H10BN[7]
Molecular Weight	106.96 g/mol [4]
Appearance	White solid[7]
Melting Point	48 °C[7]
Flash Point	100 °C (212 °F)[7]
Density	1.297 g/mL at 25 °C[7]
Solubility	Slightly soluble in water and cyclohexane. Very soluble in methanol, THF, diglyme, and benzene.[7]
Stability	Stable under recommended storage conditions. [4][5] Reacts violently with water.[5][6]

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 2-Picolineborane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1247430/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-2-picolineborane\]](https://www.benchchem.com/product/b1247430/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-2-picolineborane)

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